

2-Chloro-4-fluorobenzaldehyde CAS number and identifiers.

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Compound of Interest

Compound Name: 2-Chloro-4-fluorobenzaldehyde

CAS No.: 84194-36-5

Cat. No.: B1630644

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An In-Depth Technical Guide to **2-Chloro-4-fluorobenzaldehyde** for Advanced Chemical Synthesis

Introduction: A Versatile Halogenated Building Block

2-Chloro-4-fluorobenzaldehyde is a highly versatile aromatic aldehyde that has emerged as a critical intermediate in the synthesis of complex organic molecules.^{[1][2]} Its strategic combination of a reactive aldehyde functional group with the distinct electronic properties conferred by chlorine and fluorine substituents makes it an invaluable building block for researchers in the pharmaceutical, agrochemical, and materials science sectors.^{[1][2]} The presence of the halogen atoms enhances the reactivity of the aromatic ring and provides multiple sites for further functionalization, enabling the construction of diverse and sophisticated molecular architectures. This guide provides an in-depth exploration of its properties, synthesis, reactivity, and applications, with a focus on practical, field-proven insights for laboratory professionals.

Chemical Identifiers and Physicochemical Properties

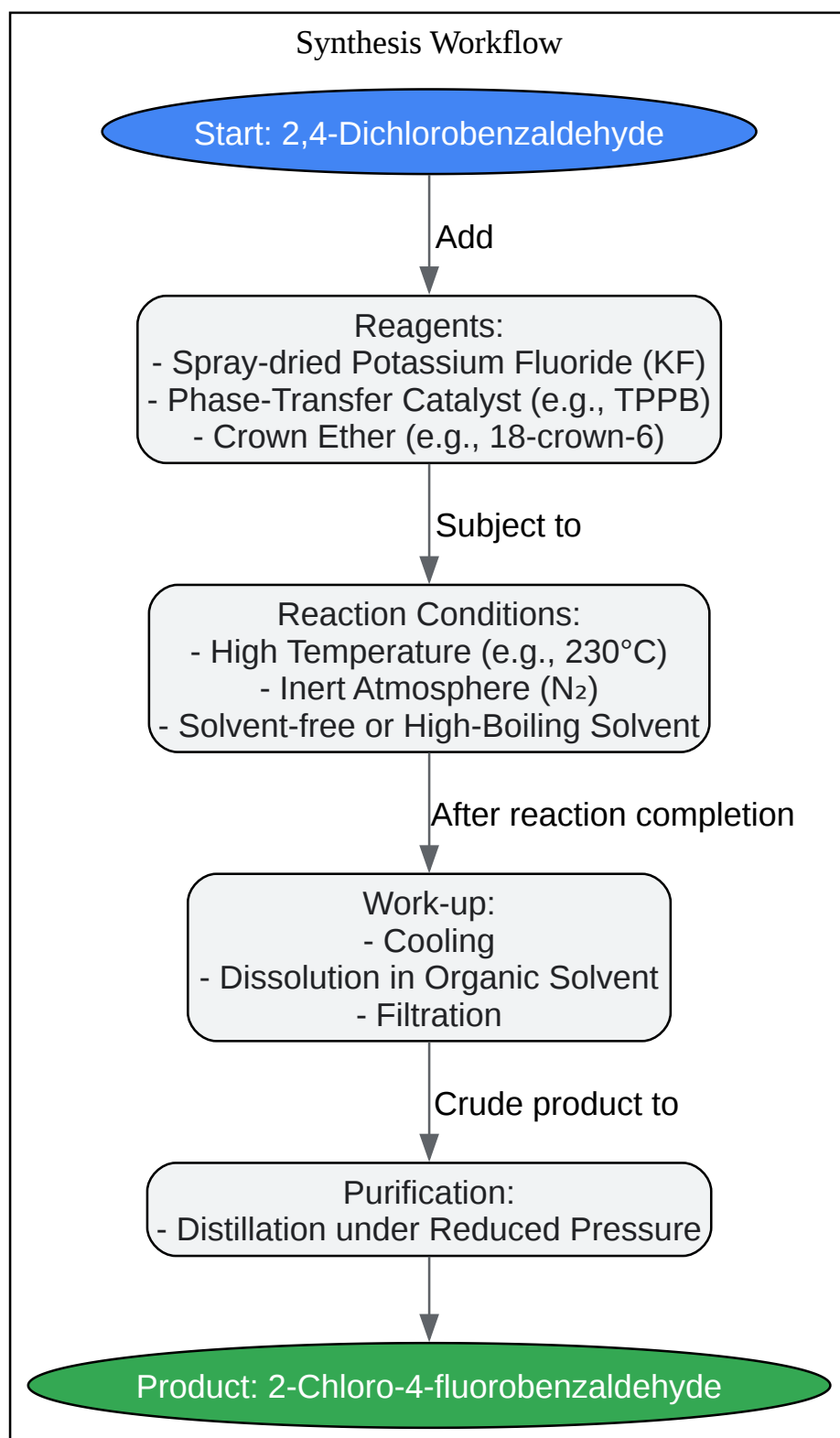
Accurate identification is the foundation of all chemical research. **2-Chloro-4-fluorobenzaldehyde** is cataloged under several key identifiers, ensuring its unambiguous recognition in global databases and supply chains. Its physical properties are well-characterized, defining its state and behavior under typical laboratory conditions.

Property	Value	Source(s)
CAS Number	84194-36-5	[1][3][4][5][6][7]
IUPAC Name	2-chloro-4-fluorobenzaldehyde	[7][8]
Molecular Formula	C ₇ H ₄ ClFO	[1][3][5][6]
Molecular Weight	158.56 g/mol	[1][3][4][5]
Appearance	White to almost white crystalline powder	[1][9]
Melting Point	60-63 °C	[1][3][4]
Boiling Point	118-120 °C at 50 mmHg	[3][4]
SMILES String	<chem>Fc1ccc(C=O)c(Cl)c1</chem>	[3][4]
InChI Key	KMQWNQKESAHDKD-UHFFFAOYSA-N	[4][6][7]

Core Synthesis Pathway: Halogen Exchange Fluorination

While several synthetic routes exist, a common and industrially relevant method for producing fluorinated benzaldehydes is through a halogen-exchange (Halex) reaction. This process typically involves the nucleophilic substitution of a chlorine atom with fluorine using a metal fluoride salt at high temperatures. The synthesis of **2-Chloro-4-fluorobenzaldehyde** can be efficiently achieved from the more readily available precursor, 2,4-dichlorobenzaldehyde.

The causality behind this choice is rooted in reaction kinetics and thermodynamics. The carbon-fluorine bond is significantly stronger than the carbon-chlorine bond, providing the thermodynamic driving force for the reaction. A phase-transfer catalyst is often essential to facilitate the transfer of the fluoride anion from the solid phase (e.g., potassium fluoride) to the organic phase where the reaction occurs.



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Synthesis workflow from 2,4-dichlorobenzaldehyde.

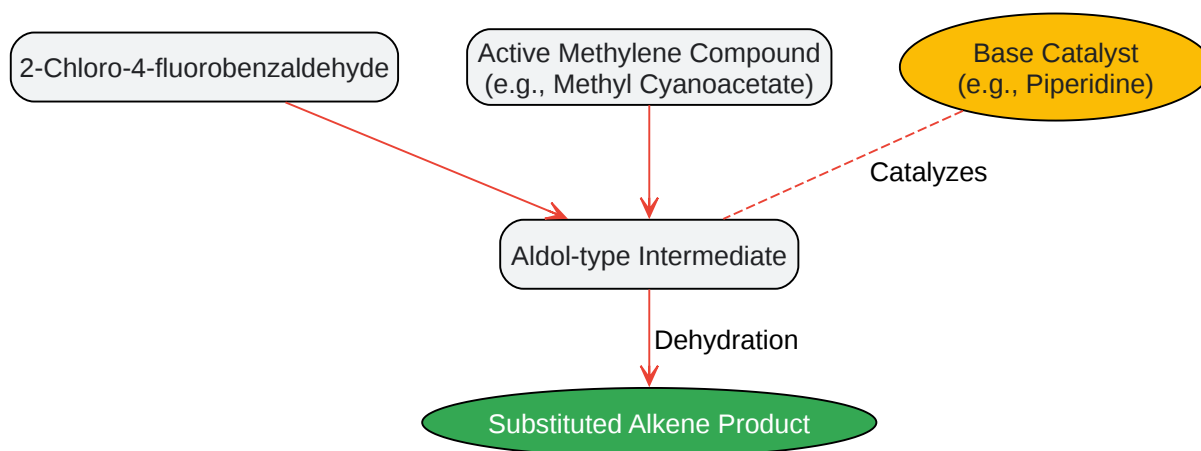
Key Reactions in Pharmaceutical and Materials Synthesis

The utility of **2-Chloro-4-fluorobenzaldehyde** stems from its ability to participate in a wide array of chemical transformations, making it a cornerstone intermediate. The aldehyde group serves as a handle for carbon-carbon and carbon-nitrogen bond formation, while the halogenated ring is primed for cross-coupling reactions.

Knoevenagel Condensation

The Knoevenagel condensation is a nucleophilic addition of an active hydrogen compound to a carbonyl group, followed by a dehydration reaction. **2-Chloro-4-fluorobenzaldehyde** readily undergoes this reaction with compounds containing active methylene groups (e.g., malononitrile, cyanoacetates) to form substituted alkenes.^[3] These products are often intermediates in the synthesis of pharmaceuticals and specialty polymers.^[3]

The reaction is typically base-catalyzed, with weak bases like piperidine being sufficient. The electron-withdrawing nature of the halogens on the benzaldehyde ring enhances the electrophilicity of the carbonyl carbon, facilitating the initial nucleophilic attack and often leading to high yields.



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Generalized Knoevenagel condensation pathway.

Suzuki-Miyaura Cross-Coupling

The palladium-catalyzed Suzuki-Miyaura coupling is one of the most powerful methods for forming carbon-carbon bonds, particularly for creating biaryl structures common in pharmaceuticals. While aryl chlorides are known to be less reactive than bromides or iodides, modern catalyst systems utilizing bulky, electron-rich phosphine ligands (e.g., SPhos) can effectively couple **2-Chloro-4-fluorobenzaldehyde** with various aryl or heteroaryl boronic acids.

This reaction's success is crucial for drug discovery, allowing for the modular assembly of complex scaffolds. The steric hindrance from the ortho-chloro group and the electronic properties of the ring necessitate carefully optimized conditions to achieve efficient oxidative addition, the rate-limiting step for aryl chlorides.

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